

physical and chemical properties of 1,7-Diepi-8,15-cedranediol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,7-Diepi-8,15-cedranediol

Cat. No.: B1162594

[Get Quote](#)

1,7-Diepi-8,15-cedranediol: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,7-Diepi-8,15-cedranediol is a naturally occurring sesquiterpenoid compound of significant interest within the scientific community.[1][2] This technical guide provides a detailed overview of its physical and chemical properties, drawing from available scientific literature. While a complete experimental profile remains to be fully elucidated in publicly accessible resources, this document consolidates the current knowledge to support research and development endeavors. This compound is a member of the cedrane class of derivatives and has been isolated from natural sources such as *Platycladus orientalis* (also known as Oriental arborvitae) and cedarwood oil.[1][3][4] Its potential biological activities, including antimicrobial and anti-inflammatory properties, have positioned it as a molecule of interest for further investigation in drug discovery.

Physicochemical Properties

1,7-Diepi-8,15-cedranediol is a sesquiterpenoid diol with a complex tricyclic structure.[3] Its physical state is typically a powder. The following tables summarize the known quantitative data for this compound. It is important to note that some physical properties, such as the

melting point, are not consistently reported across public databases, and some values are predicted rather than experimentally determined.

Table 1: General and Physical Properties of **1,7-Diepi-8,15-cedranediol**

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O ₂	[3][5]
Molecular Weight	238.37 g/mol	[3][5]
CAS Number	40768-81-8	[1][3]
Physical Description	Powder	
Boiling Point (Predicted)	330.9 ± 10.0 °C	[6]
Density (Predicted)	1.09 ± 0.1 g/cm ³	[6]
Melting Point	Not Available	[3]

Table 2: Solubility of **1,7-Diepi-8,15-cedranediol**

Solvent	Solubility	Source
Chloroform	Soluble	[4][6]
Dichloromethane	Soluble	[4][6]
Ethyl Acetate	Soluble	[4][6]
Dimethyl Sulfoxide (DMSO)	Soluble	[4][6]
Acetone	Soluble	[4][6]

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **1,7-Diepi-8,15-cedranediol**. While specific, high-resolution spectra from primary literature are not readily available, general characteristics can be inferred from its chemical structure.

Table 3: Expected Spectroscopic Characteristics of **1,7-Diepi-8,15-cedranediol**

Spectroscopy Type	Expected Features
Infrared (IR)	- Broad absorption band in the region of 3300-3400 cm^{-1} due to O-H stretching of the hydroxyl groups. - C-O stretching vibrations expected in the 1050-1150 cm^{-1} range.
Nuclear Magnetic Resonance (NMR)	- ^1H NMR: Complex aliphatic signals are expected. Signals corresponding to protons on carbons bearing hydroxyl groups would appear in the downfield region. - ^{13}C NMR: Signals for 15 carbon atoms, including those corresponding to the hydroxyl-bearing carbons, would be present. The chemical shifts would be indicative of the complex tricyclic cedrane skeleton.
Mass Spectrometry (MS)	- The molecular ion peak (M^+) would be expected at m/z 238. Subsequent fragmentation patterns would be characteristic of the cedrane skeleton and the loss of water molecules from the diol functionality.

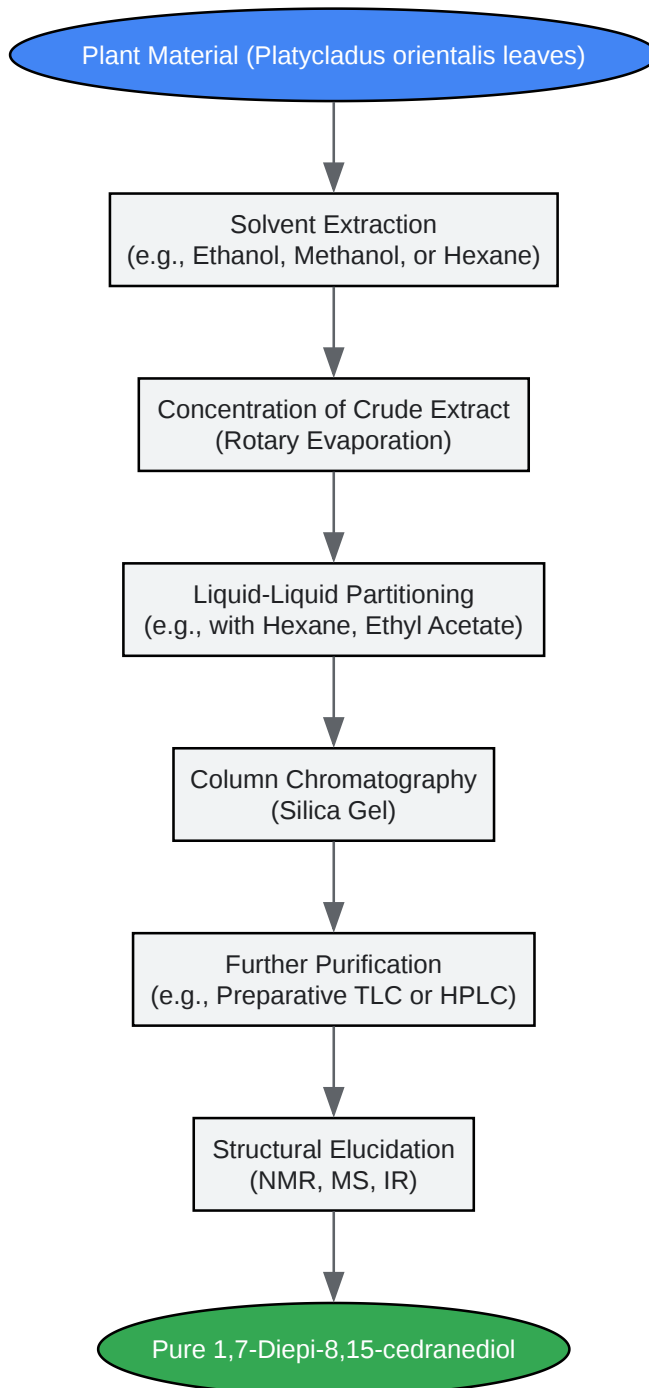
Experimental Protocols

Detailed, step-by-step experimental protocols for the specific isolation and synthesis of **1,7-Diepi-8,15-cedranediol** are not extensively documented in readily accessible literature. However, based on general procedures for the extraction of terpenoids from plant materials, a likely workflow can be proposed.

General Isolation and Purification Workflow

The isolation of **1,7-Diepi-8,15-cedranediol** from its natural source, *Platycladus orientalis*, would typically involve solvent extraction followed by chromatographic separation.

General Workflow for Isolation of 1,7-Diepi-8,15-cedranediol

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the isolation of natural products.

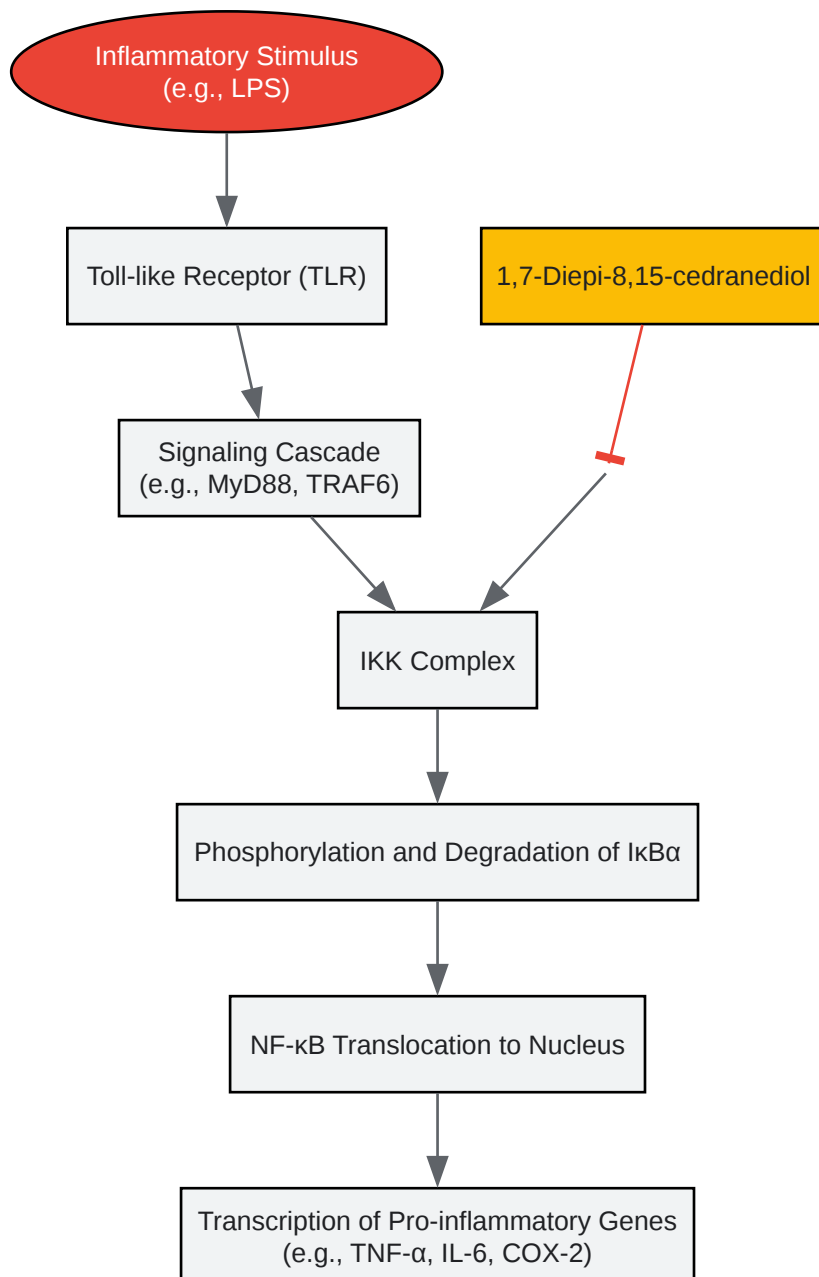
Biological Activity and Signaling Pathways

Preliminary research suggests that **1,7-Diepi-8,15-cedranediol** exhibits potential anti-inflammatory and antimicrobial activities. Studies have indicated its ability to suppress the production of inflammatory mediators in certain cell lines. However, the precise molecular targets and signaling pathways involved have not been fully elucidated.

Hypothetical Anti-inflammatory Signaling Pathway

A plausible mechanism for its anti-inflammatory effects could involve the inhibition of key pro-inflammatory signaling pathways, such as the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway.

Hypothetical Anti-inflammatory Mechanism

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,7-Diepi-8,15-cedranediol | 40768-81-8 [chemicalbook.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. 1,7-Diepi-8,15-cedranediol | 40768-81-8 | QBA76881 [biosynth.com]
- 4. 1,7-Diepi-8,15-cedranediol CAS#: 40768-81-8 [amp.chemicalbook.com]
- 5. 40768-81-8|1,7-Diepi-8,15-cedranediol|BLD Pharm [bldpharm.com]
- 6. Diterpenoids from the pericarp of Platycladus orientalis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of 1,7-Diepi-8,15-cedranediol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1162594#physical-and-chemical-properties-of-1-7-diepi-8-15-cedranediol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com